Step-by-step 18F-labeling of Fsy-oso2F protocol.

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Compound of Interest

Compound Name:	*Fsy-oso2F*
Cat. No.:	*B15552498*

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An Application Note and Protocol for the Step-by-Step ^{18}F-Labeling of Fsy-oso$_2$F via Sulfur Fluoride Exchange (SuFEx)

For Researchers, Scientists, and Drug Development Professionals

Introduction

The development of novel radiotracers for Positron Emission Tomography (PET) is a cornerstone of modern molecular imaging and drug development. The fluorine-18 (^{18}F) isotope is favored for PET due to its optimal physical and nuclear characteristics, including a 109.8-minute half-life and low positron energy (0.635 MeV), which provide high-resolution images[1][2]. The recently developed sulfur [^{18}F]fluoride exchange ([^{18}F]SuFEx) chemistry has emerged as a powerful tool for the rapid and efficient labeling of molecules[1]. This method allows for the direct, one-step synthesis of ^{18}F-labeled aryl-fluorosulfate compounds under mild conditions, often with high radiochemical yields and molar activities, and simplified purification[1][3].

This document provides a detailed protocol for the ^{18}F-labeling of F-sydnone-PEG3-oso$_2$F (Fsy-oso$_2$F), a precursor designed for radiolabeling via the SuFEx reaction. The resulting tracer, [^{18}F]Fsy-oso$_2$F, can be used in various PET imaging applications.

Quantitative Data Summary

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The following table summarizes typical quantitative data for ^{18}F-labeling reactions utilizing SuFEx and related sydnone chemistries, based on published literature. These values provide a benchmark for the expected outcomes of the Fsy-oso$_2$F labeling protocol.

Parameter	Typical Value	Reference Compounds	Citations
Radiochemical Yield (RCY)	17% - 75% (non-decay-corrected)	[^{18}F]-2 (sydnone), [^{18}F]12, [^{18}F]13 (aryl-fluorosulfates)	
Molar Activity (A_m)	45 - 55 GBq/μmol	[^{18}F]-labeled acetaminophen analog, [^{18}F]18	
Total Synthesis Time	70 - 80 minutes	[^{18}F]-2 (sydnone), 2'-deoxy-2'-[^{18}F]fluorouridine	
Reaction Temperature	90 °C - 145 °C	[^{18}F]-2 (sydnone), 2'-deoxy-2'-[^{18}F]fluorouridine	
Reaction Time	15 minutes	[^{18}F]-2 (sydnone), 2'-deoxy-2'-[^{18}F]fluorouridine	
Precursor Amount	5 - 30 mg	Precursor 1 (sydnone), Nosylate precursor	
Radiochemical Purity (RCP)	>98%	2'-deoxy-2'-[^{18}F]fluorouridine, [^{18}F]-AMBF$_3$ peptides	

Experimental Protocol: ^{18}F-Labeling of Fsy-oso$_2$F

This protocol describes the manual, no-carrier-added (n.c.a.) radiosynthesis of [^{18}F]Fsy-oso$_2$F.

Materials and Reagents

- Fsy-oso$_2$F precursor
- [^{18}F]Fluoride (produced from a cyclotron in H$_2{}^{18}$O)
- Kryptofix 2.2.2 (K$_{222}$)
- Potassium Carbonate (K$_2$CO$_3$)
- Acetonitrile (MeCN), anhydrous grade
- Water for Injection (WFI)
- Ethanol (EtOH), absolute
- Sep-Pak® C18 Plus Short cartridge
- Sterile filters (0.22 µm)
- Automated synthesis module (e.g., TRACERLab) or shielded hot cell
- HPLC system (preparative and analytical) with UV and radioactivity detectors

Step 1: Preparation of the K[^{18}F]F-K$_{222}$ Complex

- Trapping [^{18}F]Fluoride: Load the cyclotron-produced aqueous [^{18}F]fluoride onto a quaternary methyl amine (QMA) anion-exchange cartridge.
- Elution: Elute the trapped [^{18}F]fluoride from the cartridge into the reaction vessel using a solution of K$_2$CO$_3$ and K$_{222}$ in a water/acetonitrile mixture (e.g., 30:70 v/v).
- Azeotropic Drying: Dry the mixture to form the anhydrous, reactive K[^{18}F]F-K$_{222}$ complex. This is typically achieved in two heating steps under a stream of inert gas (e.g., helium or nitrogen) and/or vacuum:
  - First, heat at 60 °C for 5-7 minutes.
  - Then, increase the temperature to 120 °C for 5-10 minutes under full vacuum to ensure complete removal of water.

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Step 2: Radiosynthesis of [^{18}F]Fsy-oso$_2$F

- Precursor Addition: Prepare a solution of the Fsy-oso$_2$F precursor (e.g., 5 mg) in anhydrous acetonitrile (1 mL). Add this solution to the dried K[^{18}F]F-K$_{222}$ complex in the reaction vessel.
- Labeling Reaction: Seal the reaction vessel and heat the mixture. Based on similar SuFEx and sydnone labeling procedures, a reaction temperature of 90 °C for 15 minutes is a suitable starting point.
- Cooling: After the reaction is complete, cool the vessel to room temperature.

Step 3: Purification of [^{18}F]Fsy-oso$_2$F

- Quenching: Quench the reaction by adding WFI to the reaction mixture.
- Semi-Preparative HPLC: Purify the crude reaction mixture using a semi-preparative HPLC system. The desired [^{18}F]Fsy-oso$_2$F peak is identified by correlating the radioactivity detector signal with the retention time of a non-radioactive Fsy-oso$_2$F standard on an analytical HPLC.
- Fraction Collection: Collect the fraction containing the purified [^{18}F]Fsy-oso$_2$F.

Step 4: Formulation

- Solvent Removal: Dilute the collected HPLC fraction with WFI (e.g., 20 mL).
- Solid-Phase Extraction (SPE): Pass the diluted solution through a pre-conditioned Sep-Pak C18 cartridge. The radiolabeled product will be trapped on the cartridge, while aqueous impurities pass through.
- Washing: Wash the C18 cartridge with WFI (e.g., 10 mL) to remove any residual salts or impurities.
- Elution and Final Formulation: Elute the final [^{18}F]Fsy-oso$_2$F product from the C18 cartridge with a small volume of absolute ethanol (e.g., 1.5 mL). The ethanolic solution can then be diluted with sterile saline for injection to achieve the desired final concentration and solvent composition for in vivo use.

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Step 5: Quality Control

- Radiochemical Purity (RCP): Determine the RCP of the final product using analytical HPLC with radioactivity and UV detectors.
- Molar Activity (A_m): Calculate the molar activity by correlating the amount of radioactivity with the mass of the compound, as determined by the UV signal against a standard calibration curve.
- Residual Solvents: Analyze for residual solvents (e.g., acetonitrile, ethanol) using gas chromatography (GC).
- Sterility and Endotoxin Testing: Perform standard sterility and endotoxin tests before use in biological systems.

Visualizations

Experimental Workflow

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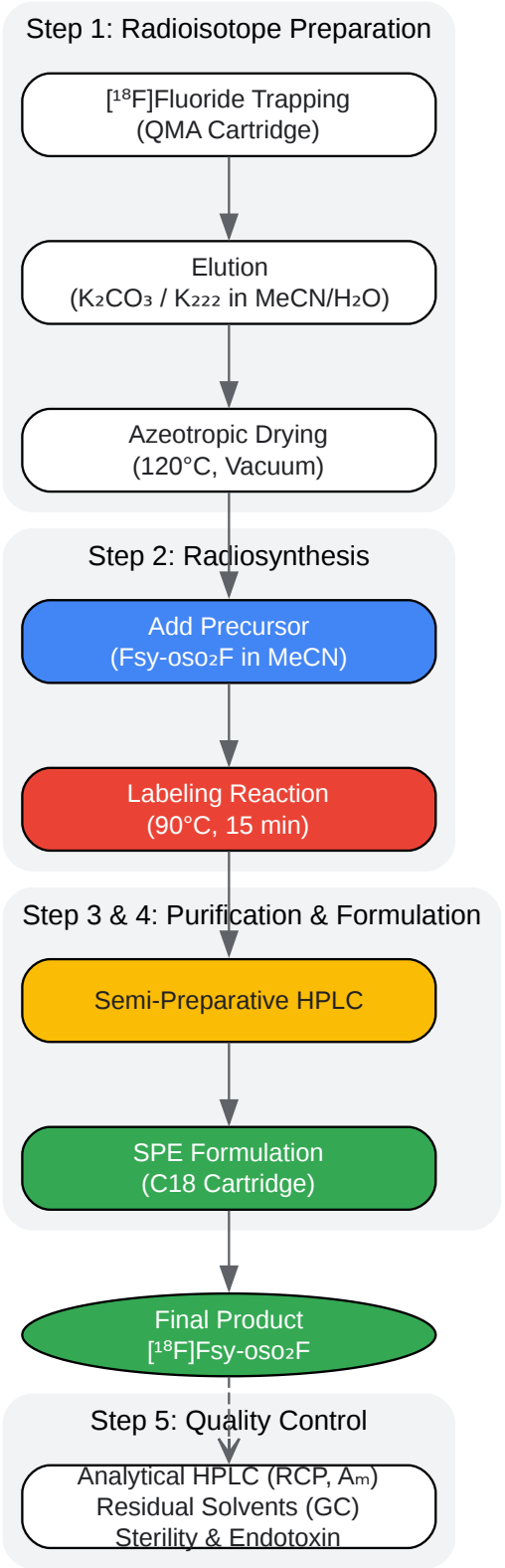

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Caption: Workflow for the radiosynthesis of [^{18}F]Fsy-oso$_2$F.

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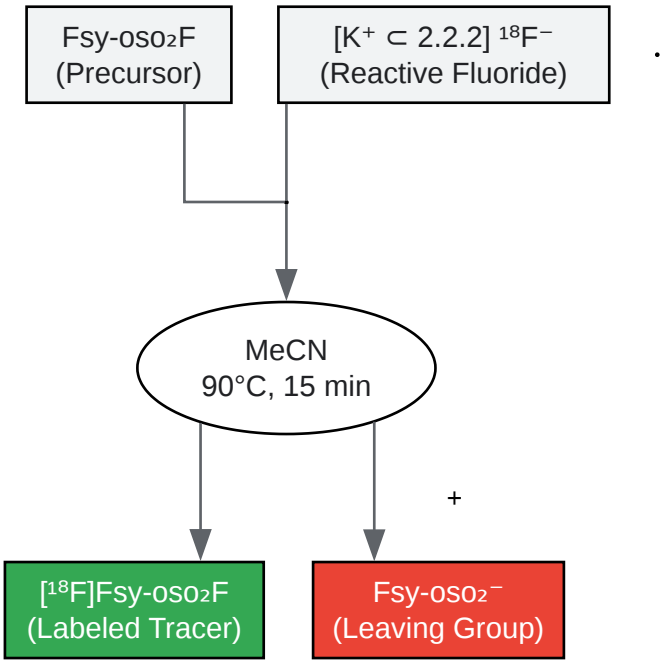
Chemical Reaction Pathway



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Caption: ^{18}F-Labeling of Fsy-oso$_2$F via Sulfur Fluoride Exchange (SuFEx).

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